

Application Notes & Protocols for Cell-Based Assay Development for Pyridinylpiperazine Derivatives

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Compound of Interest

Compound Name: 1-Methyl-4-(3-methylpyridin-2-
YL)piperazine

CAS No.: 1187386-43-1

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Introduction: Unveiling the Therapeutic Potential of Pyridinylpiperazine Derivatives

The pyridinylpiperazine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous clinically significant drugs with a wide array of biological activities.[1][2] These compounds are particularly prominent as ligands for G protein-coupled receptors (GPCRs), the largest family of cell surface receptors and a major target for therapeutic intervention.[3] Notable examples include the antidepressant mirtazapine and the antipsychotic azaperone, which modulate serotonergic, adrenergic, and dopaminergic signaling pathways.[4][5][6] The versatility of the pyridinylpiperazine core allows for fine-tuning of receptor affinity and selectivity, leading to a broad spectrum of pharmacological effects, including anti-inflammatory, antimicrobial, and antipsychotic actions.[7][8]

Developing robust and biologically relevant cell-based assays is paramount for the successful discovery and development of novel pyridinylpiperazine-based therapeutics.[9][10] Such

assays provide crucial insights into a compound's mechanism of action (MOA), potency, and potential off-target effects in a cellular context.[9] This guide provides a detailed framework for the development and validation of cell-based assays tailored to the functional characterization of pyridinylpiperazine derivatives, with a focus on GPCR-mediated signaling pathways. We will delve into the scientific rationale behind assay selection, provide step-by-step protocols for key methodologies, and discuss the principles of assay validation to ensure data integrity and reproducibility.

I. Foundational Steps in Assay Development: Building a Robust System

A successful cell-based assay is built upon a foundation of careful planning and optimization. The initial steps involve selecting an appropriate cellular model and thoroughly characterizing the test compounds.

Cell Line Selection: The Biological Canvas

The choice of cell line is critical as it must express the target receptor of interest, either endogenously or through recombinant expression, and possess the necessary downstream signaling machinery to produce a measurable response.[11]

- Human Embryonic Kidney 293 (HEK293) cells are a widely used platform for recombinant GPCR expression. They have a relatively low endogenous GPCR expression profile and a robust signaling apparatus, making them an excellent "blank slate" for studying a specific receptor in isolation.[12][13]
- Chinese Hamster Ovary (CHO-K1) cells are another popular choice for recombinant GPCR assays.[14][15][16] Similar to HEK293 cells, they provide a clean background for heterologous receptor expression. However, it is important to be aware of any endogenous receptors that might interfere with the assay.[15][17]
- SH-SY5Y neuroblastoma cells can be a relevant model when studying compounds targeting neurological receptors, as they endogenously express a variety of neuronal GPCRs.[4]

Recommendation: For initial characterization of pyridinylpiperazine derivatives targeting a specific GPCR, we recommend using a HEK293 or CHO-K1 cell line stably transfected with the

human receptor of interest. This approach provides a well-defined system with a clear signal-to-noise ratio.

Compound Characterization and Handling

Proper handling and characterization of the pyridinylpiperazine derivatives are essential for accurate and reproducible results.

- **Purity and Identity:** Confirm the purity and identity of the compounds using analytical techniques such as HPLC and mass spectrometry.
- **Solubility:** Determine the solubility of the compounds in a suitable solvent, typically dimethyl sulfoxide (DMSO), and in the final assay buffer. The final DMSO concentration in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced artifacts.
- **Stability:** Assess the stability of the compounds in solution under storage and assay conditions.

II. Primary Functional Assays for GPCR-Targeting Pyridinylpiperazines

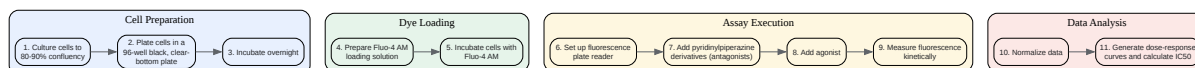
Given that many pyridinylpiperazine derivatives modulate GPCRs that couple to Gq/11 or Gi/o signaling pathways, the primary functional assays of choice are those that measure downstream second messengers, namely intracellular calcium (Ca^{2+}) and cyclic adenosine monophosphate (cAMP).

Calcium Flux Assay for Gq-Coupled Receptors

Gq-coupled receptors, upon activation, stimulate phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP3) and a subsequent release of calcium from the endoplasmic reticulum. This transient increase in intracellular calcium can be readily measured using fluorescent calcium indicators.

Scientific Rationale: The antagonist activity of many pyridinylpiperazines at receptors like the 5-HT2A and 5-HT2C serotonin receptors, which are Gq-coupled, can be quantified by their ability to inhibit agonist-induced calcium mobilization.[\[18\]](#)

Below is a workflow for a calcium flux assay using the fluorescent dye Fluo-4 AM.



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Caption: Workflow for a Gq-coupled receptor calcium flux assay.

Detailed Protocol: Antagonist-Mode Calcium Flux Assay

- Cell Plating: Seed HEK293 or CHO-K1 cells stably expressing the target Gq-coupled receptor into a 96-well, black-walled, clear-bottom plate at a density of 20,000-40,000 cells per well in 100 μ L of growth medium. Incubate overnight at 37°C, 5% CO₂.
- Dye Loading:
 - Prepare a 2X Fluo-4 AM loading solution in a suitable assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES). The final Fluo-4 AM concentration is typically 2-5 μ M. Probenecid (2.5 mM) can be included to prevent dye leakage.[\[19\]](#)
 - Gently remove the growth medium from the cells and add 100 μ L of the 2X Fluo-4 AM loading solution to each well.
 - Incubate the plate at 37°C for 30-60 minutes, followed by 30 minutes at room temperature in the dark.[\[20\]](#)
- Compound Addition:
 - Prepare serial dilutions of the pyridinylpiperazine derivatives (test compounds) and a known antagonist (positive control) in the assay buffer.
 - Using a fluorescence plate reader equipped with an automated liquid handler (e.g., FLIPR), add 50 μ L of the compound dilutions to the cell plate.

- Incubate for 15-30 minutes at room temperature.
- Agonist Stimulation and Data Acquisition:
 - Prepare the agonist at a concentration that will yield an EC80 response.
 - Add 50 μ L of the agonist solution to the cell plate and immediately begin measuring the fluorescence intensity (Excitation: $\sim$ 494 nm, Emission: $\sim$ 516 nm) every 1-2 seconds for 90-120 seconds.[\[21\]](#)
- Data Analysis:
 - The response is typically quantified as the peak fluorescence intensity minus the basal fluorescence.
 - Normalize the data to the positive (agonist only) and negative (buffer only) controls.
 - Plot the normalized response against the logarithm of the antagonist concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

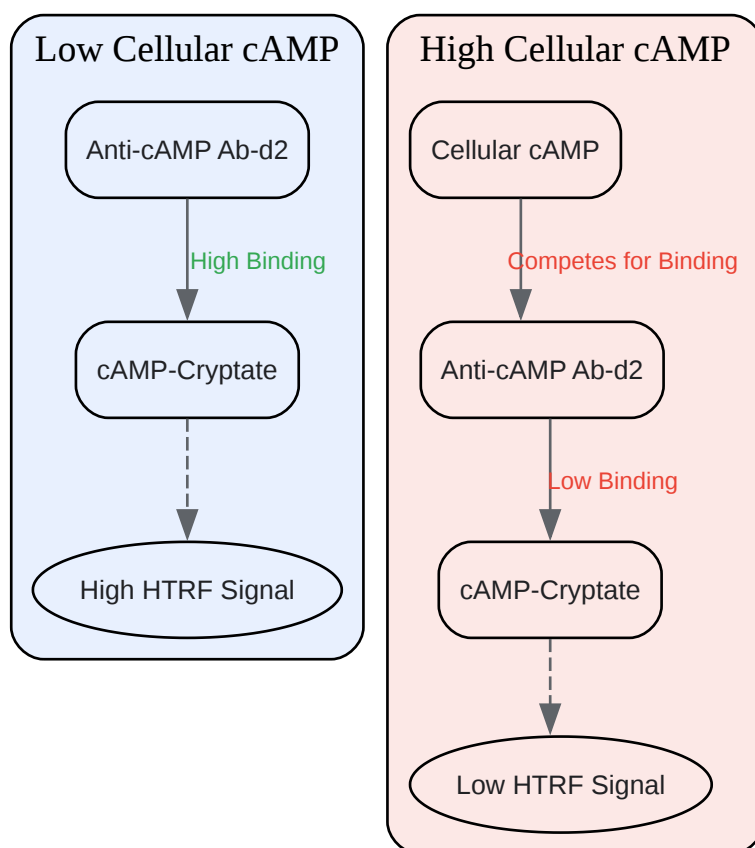
Parameter	Typical Value/Range
Cell Line	HEK293 or CHO-K1 with stable receptor expression
Seeding Density	20,000 - 40,000 cells/well
Plate Type	96-well, black-walled, clear-bottom
Calcium Indicator	Fluo-4 AM (2-5 μ M)
Antagonist Incubation	15-30 minutes
Agonist Concentration	EC80
Readout	Kinetic fluorescence measurement

cAMP Accumulation Assay for Gi/o- and Gs-Coupled Receptors

Gi/o-coupled receptors inhibit adenylyl cyclase, leading to a decrease in intracellular cAMP levels, while Gs-coupled receptors stimulate adenylyl cyclase, causing an increase in cAMP. These changes can be measured using various immunoassays or biosensor-based assays.

Scientific Rationale: The antagonist activity of pyridinylpiperazines at Gi/o-coupled receptors, such as the α_2 -adrenergic and dopamine D2 receptors, can be determined by their ability to reverse the agonist-induced inhibition of cAMP production.[6][22] Conversely, antagonism at Gs-coupled receptors would block agonist-induced cAMP accumulation.

The following diagram illustrates the principle of a competitive immunoassay for cAMP, such as HTRF (Homogeneous Time-Resolved Fluorescence).



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Caption: Principle of a competitive immunoassay for cAMP detection.

Detailed Protocol: Antagonist-Mode Gi-Coupled cAMP Assay

- Cell Preparation: Harvest and resuspend cells expressing the target Gi-coupled receptor in stimulation buffer to the desired density (e.g., 2,000-8,000 cells/well).[\[23\]](#)
- Compound and Agonist Addition:
 - In a 384-well low-volume white plate, add the pyridinylpiperazine derivatives (test compounds) and a known antagonist (positive control).
 - Add the agonist at its EC80 concentration.
 - Add a fixed concentration of forskolin to stimulate adenylyl cyclase and create a measurable cAMP window. The optimal forskolin concentration needs to be determined empirically.[\[23\]](#)[\[24\]](#)
- Cell Addition and Incubation: Add the cell suspension to the plate. Incubate for 30-60 minutes at room temperature.
- cAMP Detection:
 - Add the HTRF cAMP detection reagents (anti-cAMP antibody labeled with d2 and cAMP labeled with a cryptate donor) according to the manufacturer's protocol.[\[25\]](#)
 - Incubate for 60 minutes at room temperature.
- Data Acquisition: Read the plate on an HTRF-compatible reader, measuring the emission at both acceptor (e.g., 665 nm) and donor (e.g., 620 nm) wavelengths.
- Data Analysis:
 - Calculate the HTRF ratio (Emission at 665 nm / Emission at 620 nm) * 10,000.
 - The HTRF signal is inversely proportional to the cAMP concentration.
 - Normalize the data and plot the response against the logarithm of the antagonist concentration to determine the IC50 value.

Parameter	Typical Value/Range
Cell Line	HEK293 or CHO-K1 with stable receptor expression
Cell Density	2,000 - 8,000 cells/well
Plate Type	384-well, low-volume, white
Adenylyl Cyclase Stimulator	Forskolin (concentration to be optimized)
Incubation Time	30-60 minutes
Detection Method	HTRF or other competitive immunoassay

Confirming Gi/o Pathway Involvement with Pertussis Toxin:

To confirm that the observed inhibition of cAMP is indeed mediated by a Gi/o protein, the assay can be repeated with cells pre-treated with pertussis toxin (PTX). PTX ADP-ribosylates the α -subunit of Gi/o proteins, preventing them from interacting with their receptors.[\[26\]](#)[\[27\]](#)[\[28\]](#) In PTX-treated cells, the agonist should no longer be able to inhibit forskolin-stimulated cAMP production.

III. Secondary Assays: Assessing Cytotoxicity and Ensuring Data Integrity

It is crucial to ensure that the observed effects of the pyridinylpiperazine derivatives are due to specific interactions with the target receptor and not a result of general cytotoxicity. Therefore, counter-screening for cytotoxicity is a mandatory step.

Scientific Rationale: A compound that reduces the signal in a functional assay by simply killing the cells can be misinterpreted as an antagonist. Cytotoxicity assays help to identify such false positives.[\[15\]](#)

Lactate Dehydrogenase (LDH) Cytotoxicity Assay

The LDH assay measures the release of lactate dehydrogenase, a cytosolic enzyme, from cells with compromised membrane integrity.[\[25\]](#)

Protocol: LDH Assay

- Plate cells and treat with the pyridinylpiperazine derivatives at the same concentrations and for the same duration as in the primary functional assay.
- Include a positive control for maximum LDH release (e.g., cell lysis buffer) and a negative control (untreated cells).
- Transfer a portion of the cell culture supernatant to a new 96-well plate.
- Add the LDH assay reaction mixture according to the manufacturer's instructions.
- Incubate for up to 30 minutes at room temperature, protected from light.
- Measure the absorbance at ~490 nm.[\[25\]](#)
- Calculate the percentage of cytotoxicity relative to the positive and negative controls.

MTT/MTS Proliferation Assay

The MTT or MTS assay measures the metabolic activity of viable cells by quantifying the reduction of a tetrazolium salt to a colored formazan product by mitochondrial dehydrogenases. [\[4\]](#) A decrease in metabolic activity can indicate cytotoxicity or inhibition of cell proliferation.

IV. Assay Validation: Establishing Trustworthiness and Reliability

Assay validation is a formal process that confirms the assay is suitable for its intended purpose. [\[29\]](#) Following guidelines from regulatory bodies like the FDA ensures the robustness and reliability of the data.[\[29\]](#)[\[30\]](#)[\[31\]](#)

Key Validation Parameters:

Parameter	Description	Acceptance Criteria (Example)
Precision	The closeness of agreement between a series of measurements.	Intra- and inter-assay coefficient of variation (CV) < 20%
Accuracy	The closeness of the measured value to the true value.	Determined by comparing results to a known reference standard.
Linearity & Range	The ability to elicit results that are directly proportional to the concentration of the analyte.	$R^2 > 0.95$ for the linear portion of the dose-response curve.
Robustness	The capacity of the assay to remain unaffected by small, deliberate variations in method parameters.	Consistent results with minor changes in cell number, incubation time, etc.
Specificity	The ability to assess unequivocally the analyte in the presence of components that may be expected to be present.	Confirmed using null-transfected cells or receptor-specific antagonists.

Z'-Factor: A statistical parameter used to quantify the suitability of a high-throughput screening assay. A Z'-factor between 0.5 and 1.0 is considered excellent.

V. Data Interpretation and Case Study: Mirtazapine

Mirtazapine is an antidepressant that acts as an antagonist at several GPCRs, including the Gi/o-coupled α_2 -adrenergic receptor and the Gq-coupled 5-HT_{2A} and 5-HT_{2C} receptors.^{[5][32]}

- Expected Results in a Calcium Flux Assay (5-HT_{2A} expressing cells): Mirtazapine should dose-dependently inhibit the calcium signal induced by a 5-HT_{2A} agonist like serotonin, yielding an IC₅₀ value consistent with its known binding affinity.

- Expected Results in a cAMP Assay (α 2-adrenergic expressing cells): In the presence of forskolin, an α 2-adrenergic agonist like clonidine will decrease cAMP levels. Mirtazapine should reverse this effect, restoring cAMP levels in a dose-dependent manner.
- Cytotoxicity Assays: At concentrations where it shows antagonist activity, mirtazapine should not exhibit significant cytotoxicity in LDH or MTT assays.[4][8]

By integrating data from these various assays, a comprehensive pharmacological profile of a novel pyridinylpiperazine derivative can be established, providing a solid foundation for further drug development efforts.

References

- National Center for Biotechnology Information. (2017). Measurement of cAMP for G α s- and G α i Protein-Coupled Receptors (GPCRs) - Assay Guidance Manual. Retrieved from [\[Link\]](#)
- Rehberg, M., et al. (2022). Protocol to characterize Gi/o and Gs protein-coupled receptors in transiently transfected cells using ELISA and cAMP measurements. STAR Protocols. Retrieved from [\[Link\]](#)
- Schröder, P., et al. (2024). Exploiting Cell-Based Assays to Accelerate Drug Development for G Protein-Coupled Receptors. MDPI. Retrieved from [\[Link\]](#)
- Saari, W. S., et al. (1983). Pyridinylpiperazines, a new class of selective alpha 2-adrenoceptor antagonists. Journal of Medicinal Chemistry. Retrieved from [\[Link\]](#)
- Almeida, C., et al. (2022). Cell Model of Depression: Reduction of Cell Stress with Mirtazapine. International Journal of Molecular Sciences. Retrieved from [\[Link\]](#)
- Kania, A., et al. (2022). Development of the Chromatographic Method for Simultaneous Determination of Azaperone and Azaperol in Animal Kidneys and Livers. Molecules. Retrieved from [\[Link\]](#)
- Heise, C. E., et al. (2005). Analysis of endogenous S1P and LPA receptor expression in CHO-K1 cells. Journal of Receptors and Signal Transduction. Retrieved from [\[Link\]](#)

- Goupil, E., et al. (2015). Forskolin-free cAMP assay for Gi-coupled receptors. MethodsX. Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration. (2011). Guidance for Industry: Potency Tests for Cellular and Gene Therapy Products. FDA. Retrieved from [\[Link\]](#)
- Zhang, Y., et al. (2010). A Multiplex Calcium Assay for Identification of GPCR Agonists and Antagonists. Assay and Drug Development Technologies. Retrieved from [\[Link\]](#)
- Stallaert, W., et al. (2017). Diverse pathways in GPCR-mediated activation of Ca²⁺ mobilization in HEK293 cells. Journal of Biological Chemistry. Retrieved from [\[Link\]](#)
- Mangmool, S., & Kurose, H. (2011). Gi/o Protein-Dependent and -Independent Actions of Pertussis Toxin (PTX). Toxins. Retrieved from [\[Link\]](#)
- Molecular Devices. (n.d.). Homogeneous solution for GPCR assays with FLIPR Calcium 5 Assay Kit. Retrieved from [\[Link\]](#)
- BioAgilytix. (n.d.). The Use of Cell-Based Assays for Translational Medicine Studies. Retrieved from [\[Link\]](#)
- ResearchGate. (2022). (PDF) Cell Model of Depression: Reduction of Cell Stress with Mirtazapine. Retrieved from [\[Link\]](#)
- Bio-protocol. (2023). GPCR deorphanization assay in HEK-293 cells. Retrieved from [\[Link\]](#)
- Agilent. (n.d.). From Classical to Online Monitoring of G-Protein-Coupled Receptor Stimulation in Living Cells. Retrieved from [\[Link\]](#)
- Marin Biologic Laboratories. (n.d.). Design and Validate a GMP Cell Based Assay. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2019). Measurement of cAMP for G α s- and G α i Protein-Coupled Receptors (GPCRs). Assay Guidance Manual. Retrieved from [\[Link\]](#)
- Soto, D., et al. (2013). Gi-Coupled GPCR Signaling Controls the Formation and Organization of Human Pluripotent Colonies. PLOS ONE. Retrieved from [\[Link\]](#)

- Neuromics. (n.d.). GPCR CHO-K1 Growth Media. Retrieved from [[Link](#)]
- ResearchGate. (2024). (PDF) GPCR deorphanization assay in HEK-293 cells. Retrieved from [[Link](#)]
- Atwood, B. K., et al. (2011). Expression of G protein-coupled receptors and related proteins in HEK293, AtT20, BV2, and N18 cell lines as revealed by microarray analysis. BMC Genomics. Retrieved from [[Link](#)]
- IntechOpen. (2018). The Inhibitory G Protein Gi Identified as Pertussis Toxin-Catalyzed ADP-Ribosylation. Retrieved from [[Link](#)]
- CliniSciences. (n.d.). LDH Cytotoxicity Assay Kit INSTRUCTION MANUAL. Retrieved from [[Link](#)]
- JETIR. (2021). A Mini Review on Piperazine Derivatives and their Biological Activity. Retrieved from [[Link](#)]
- Cell and Gene Therapy Catapult. (2024). A Phase-Appropriate Approach For Assay Validation In Cell Gene Therapies. Retrieved from [[Link](#)]
- MDPI. (2022). Significant Differences in the Reversal of Cellular Stress Induced by Hydrogen Peroxide and Corticosterone by the Application of Mirtazapine or L-Tryptophan. Retrieved from [[Link](#)]
- ResearchGate. (2015). Forskolin-free cAMP assay for Gi-coupled receptors. Retrieved from [[Link](#)]
- Innoprot. (n.d.). 5-HT2A Serotonin Receptor Assay. Retrieved from [[Link](#)]
- European Medicines Agency. (1998). Azaperone Summary Report. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (2025). Structural Aspects of Arylpiperazines as Aminergic GPCR Ligands. PubMed. Retrieved from [[Link](#)]
- MDPI. (2024). Structural Aspects of Arylpiperazines as Aminergic GPCR Ligands. Retrieved from [[Link](#)]

- Stormer, E., et al. (2000). Metabolism of the Antidepressant Mirtazapine in Vitro: Contribution of Cytochromes P-450 1A2, 2D6, and 3A4. Drug Metabolism and Disposition. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2022). A review for cell-based screening methods in drug discovery. PMC. Retrieved from [\[Link\]](#)
- GenScript. (n.d.). GPCR Stable Cell Lines. Retrieved from [\[Link\]](#)
- Food and Agriculture Organization of the United Nations. (n.d.). Azaperone Residue Monograph. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2018). Pharmacological targeting of G protein-coupled receptor heteromers. PubMed Central. Retrieved from [\[Link\]](#)
- Veterinary Information Network. (n.d.). The Use of Azaperone in the Spiny Dogfish (*Squalus acanthias*). Retrieved from [\[Link\]](#)
- BioPharma Dive. (2023). GPCR-targeting drugs: A renewed focus on a ubiquitous group of proteins. Retrieved from [\[Link\]](#)

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Sources

- 1. Structural Aspects of Arylpiperazines as Aminergic GPCR Ligands - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](#)
- 2. mdpi.com [\[mdpi.com\]](#)
- 3. biopharmadive.com [\[biopharmadive.com\]](#)
- 4. Cell Model of Depression: Reduction of Cell Stress with Mirtazapine - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 5. bocsci.com [\[bocsci.com\]](#)

- [6. ema.europa.eu \[ema.europa.eu\]](https://ema.europa.eu)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [8. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [9. selleckchem.com \[selleckchem.com\]](https://selleckchem.com)
- [10. A review for cell-based screening methods in drug discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. marinbio.com \[marinbio.com\]](https://marinbio.com)
- [12. GPCR deorphanization assay in HEK-293 cells \[bio-protocol.org\]](https://bio-protocol.org)
- [13. Expression of G protein-coupled receptors and related proteins in HEK293, AtT20, BV2, and N18 cell lines as revealed by microarray analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Protocol to characterize Gi/o and Gs protein-coupled receptors in transiently transfected cells using ELISA and cAMP measurements - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Analysis of endogenous S1P and LPA receptor expression in CHO-K1 cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. GPCR CHO-K1 Growth Media \[neuromics.com\]](https://neuromics.com)
- [17. agilent.com \[agilent.com\]](https://agilent.com)
- [18. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [19. A Simple End-point Calcium Assay Using a Green Fluorescent Indicator Fluo-8E™, AM | AAT Bioquest \[aatbio.com\]](#)
- [20. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [21. Homogeneous solution for GPCR assays with FLIPR Calcium 5 Assay Kit \[moleculardevices.com\]](#)
- [22. Pyridinylpiperazines, a new class of selective alpha 2-adrenoceptor antagonists - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. revvity.com \[revvity.com\]](https://revvity.com)
- [24. Measurement of cAMP for Gas- and Gai Protein-Coupled Receptors \(GPCRs\) - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [25. resources.revvity.com \[resources.revvity.com\]](https://resources.revvity.com)
- [26. Gi/o Protein-Dependent and -Independent Actions of Pertussis Toxin \(PTX\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [27. Gi-Coupled GPCR Signaling Controls the Formation and Organization of Human Pluripotent Colonies | PLOS One \[journals.plos.org\]](#)

- [28. researchgate.net \[researchgate.net\]](#)
- [29. fda.gov \[fda.gov\]](#)
- [30. bioagilytix.com \[bioagilytix.com\]](#)
- [31. A Phase-Appropriate Approach For Assay Validation In Cell Gene Therapies \[cellandgene.com\]](#)
- [32. Redirecting \[linkinghub.elsevier.com\]](#)
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